

Comprehensive Safety & Handling Guide: 3-Azido-L-Alanine HCl[1][2]

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Compound of Interest

Compound Name: 3-Azido-L-Alanine HCl

Cat. No.: B2862178

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Part 1: Executive Safety Summary (The "Nature of the Beast")

3-Azido-L-Alanine HCl is not a standard amino acid derivative.[1] It is a high-energy "Click Chemistry" reagent that bridges the gap between biological utility and energetic instability.

The Critical Hazard: While the hydrochloride salt form provides kinetic stability, the core azide moiety (

) possesses inherent high energy. The most dangerous misconception is treating this reagent like a standard amino acid.

The C/N Ratio Rule (Self-Validation)

To understand the risk, apply the "Law of Six" or Carbon-to-Nitrogen (C/N) ratio calculation. This is your primary self-validating safety check for any organic azide.

For 3-Azido-L-Alanine (

):

- (Carbon) = 3
- (Oxygen) = 2
- (Nitrogen) = 4

Interpretation:

- Ratio

3: Generally stable.
- Ratio 1 to 3: High energy; store cold; limit scale.
- Ratio < 1:EXPLOSIVE HAZARD. Do not isolate.

Verdict: With a ratio of 1.25, 3-Azido-L-Alanine is on the threshold of high instability. While the HCl salt stabilizes the solid, removing the salt or concentrating the free base can lead to spontaneous decomposition.

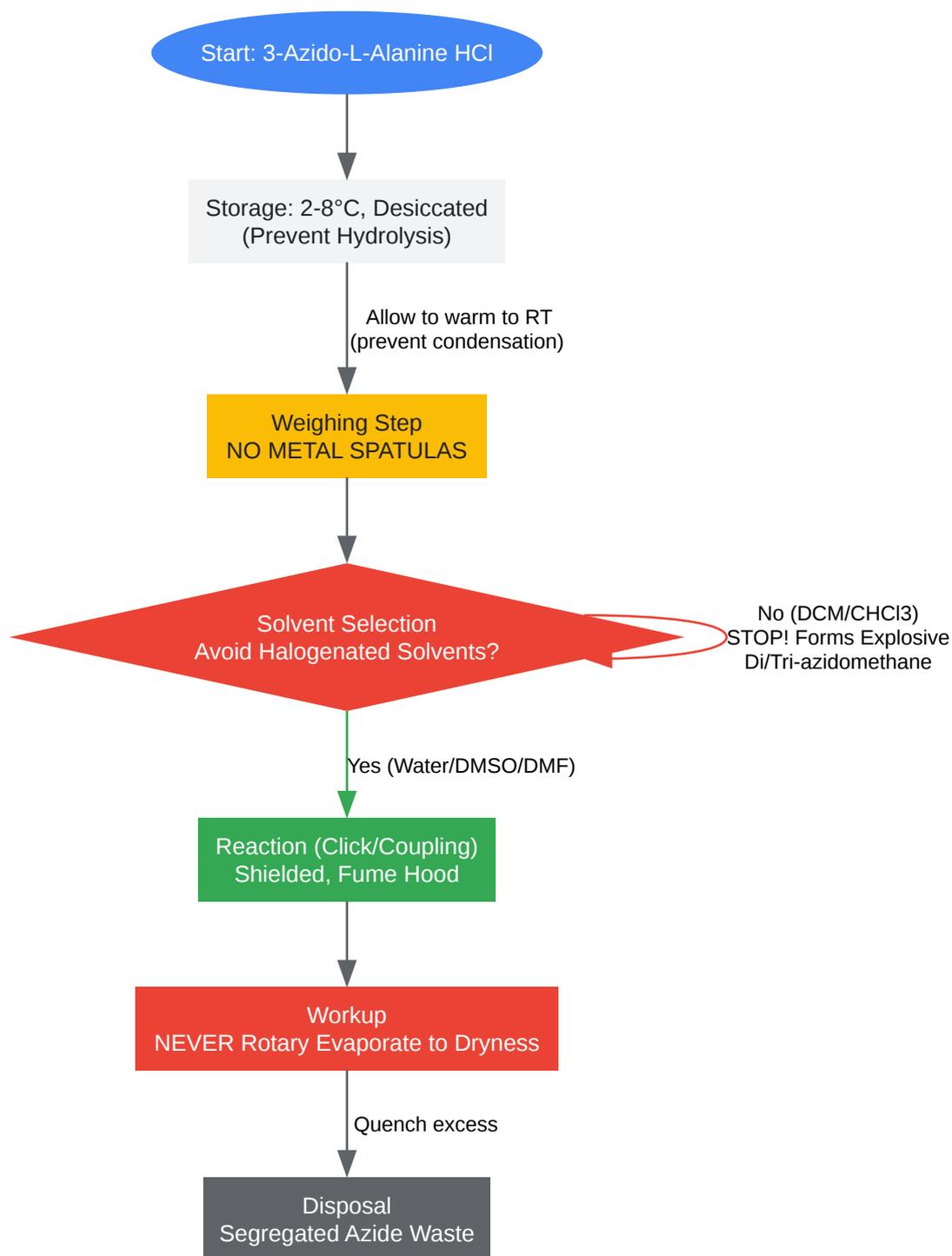
Part 2: Personal Protective Equipment (PPE) Matrix

Standard "lab attire" is insufficient. The following matrix is required for all handling >10 mg.

Protection Zone	Required Equipment	Technical Justification
Hand Protection	Double Nitrile Gloves (min 5 mil outer, 4 mil inner)	Permeation & Toxicity: Azides are potent cytochrome c oxidase inhibitors (similar to cyanide). Solutions penetrate skin rapidly. Double gloving provides a breakthrough buffer.
Eye/Face	Chemical Splash Goggles + Face Shield (for >1g)	Explosion Risk: Safety glasses fail against multi-directional shrapnel from glass fragmentation if a detonation occurs.
Respiratory	Fume Hood (Sash at 18")	Hydrazoic Acid (): Contact with acid releases , a highly toxic and explosive gas.[2][3] N95 masks are useless against vapors.
Body	Flame-Resistant (FR) Lab Coat (Nomex or similar)	Flash Fire: Azide decomposition releases heat rapidly. Synthetic blends (polyester) can melt into skin during a thermal event.
Tools	Plastic/Ceramic Spatulas ONLY	Metal Incompatibility: Contact with metal (Fe, Cu, Pb) forms metal azides, which are shock-sensitive primary explosives.

Part 3: Operational Workflow & Logic

The following diagram outlines the mandatory decision logic and workflow for handling this compound.



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Figure 1: Operational workflow emphasizing critical "Stop" points regarding solvent compatibility and concentration.

Detailed Protocol Steps

1. Storage & Retrieval

- Condition: Store at 2-8°C (or -20°C for long-term) in a desiccator. The HCl salt is hygroscopic.
- Thawing: Allow the closed container to reach room temperature before opening. Condensation inside the bottle introduces water, causing hydrolysis and potential formation.

2. Weighing (The "No Metal" Rule)[4]

- Tooling: Use only Teflon, polypropylene, or ceramic spatulas.
- Why? Trace amounts of azide powder trapped in the threads of a metal spatula can react with the iron/nickel to form heavy metal azides. The friction of closing the lid next time could trigger a detonation.
- Static: Use an anti-static gun if the powder is flighty; static discharge can initiate decomposition.

3. Reaction Setup

- Solvent Ban: NEVER use Dichloromethane (DCM) or Chloroform.[5]
 - Mechanism:[1][6] Azides react with halogenated solvents to form diazidomethane and triazidomethane, which are extremely unstable explosives (more sensitive than nitroglycerin).[3][5]
- Recommended Solvents: Water, PBS, DMSO, DMF, or t-Butanol.

4. Workup & Isolation

- Concentration: Do not concentrate reaction mixtures to complete dryness, especially if the reaction involved extraction. Keep the azide in solution.[7]
- Heat: Keep water bath temperatures < 40°C.

Part 4: Decontamination & Disposal[6][9]

Do not pour down the sink. This is the most common cause of plumbing explosions in chemistry buildings (formation of copper azide in pipes).

Spills (Decontamination)

If solid is spilled:

- Do not sweep (friction risk).
- Cover with a sand/soda ash mixture or a dedicated spill pad.
- Wipe surfaces with a pH > 9 Buffer (e.g., dilute NaOH or Sodium Carbonate).
 - Chemistry: High pH keeps the azide as the salt (), preventing the formation of volatile Hydrazoic Acid ().
- Follow with a 70% Ethanol wipe.

Waste Disposal[5][6][9][10][11][12]

- Segregation: Collect in a dedicated container labeled "Azide Waste." [7][8]
- Labeling: Explicitly list "High Nitrogen Content - Potential Explosive."
- Compatibility: Ensure the waste container contains NO ACIDS and NO METALS.

References

- University of California, Santa Barbara. (n.d.). Laboratory Safety Fact Sheet #26: Synthesizing, Purifying, and Handling Organic Azides.[2] UCSB Environmental Health & Safety. Retrieved from [Link]
- Bräse, S., et al. (2005). Organic Azides: An Exploding Diversity of a Unique Class of Compounds. *Angewandte Chemie International Edition*, 44(33), 5188–5240. [Link]

- Stanford University. (n.d.). Information on Azide Compounds. Stanford Environmental Health & Safety. Retrieved from [\[Link\]](#)

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Information on Azide Compounds – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 3. safety.pitt.edu [safety.pitt.edu]
- 4. chemistry.unm.edu [chemistry.unm.edu]
- 5. ucd.ie [ucd.ie]
- 6. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 7. uvic.ca [uvic.ca]
- 8. artscimedia.case.edu [artscimedia.case.edu]
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